

# HKOH-1r Probe: An In-depth Technical Guide for Studying Oxidative Stress

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: HKOH-1r

Cat. No.: B8180458

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This guide provides a comprehensive overview of the **HKOH-1r** fluorescent probe, a valuable tool for the investigation of oxidative stress, with a specific focus on the detection of hydroxyl radicals ( $\cdot\text{OH}$ ). The information compiled herein is intended to equip researchers with the necessary technical details to effectively utilize this probe in their studies.

## Introduction to HKOH-1r

**HKOH-1r** is a highly sensitive and selective fluorescent probe designed for the detection of endogenous hydroxyl radicals in living cells. The hydroxyl radical is one of the most reactive and damaging reactive oxygen species (ROS), implicated in a wide array of physiological and pathological processes. The ability to accurately detect and quantify  $\cdot\text{OH}$  is crucial for understanding its role in cellular signaling, disease pathogenesis, and for the development of novel therapeutics targeting oxidative stress. **HKOH-1r** offers a robust method for monitoring  $\cdot\text{OH}$  generation via confocal microscopy and flow cytometry.

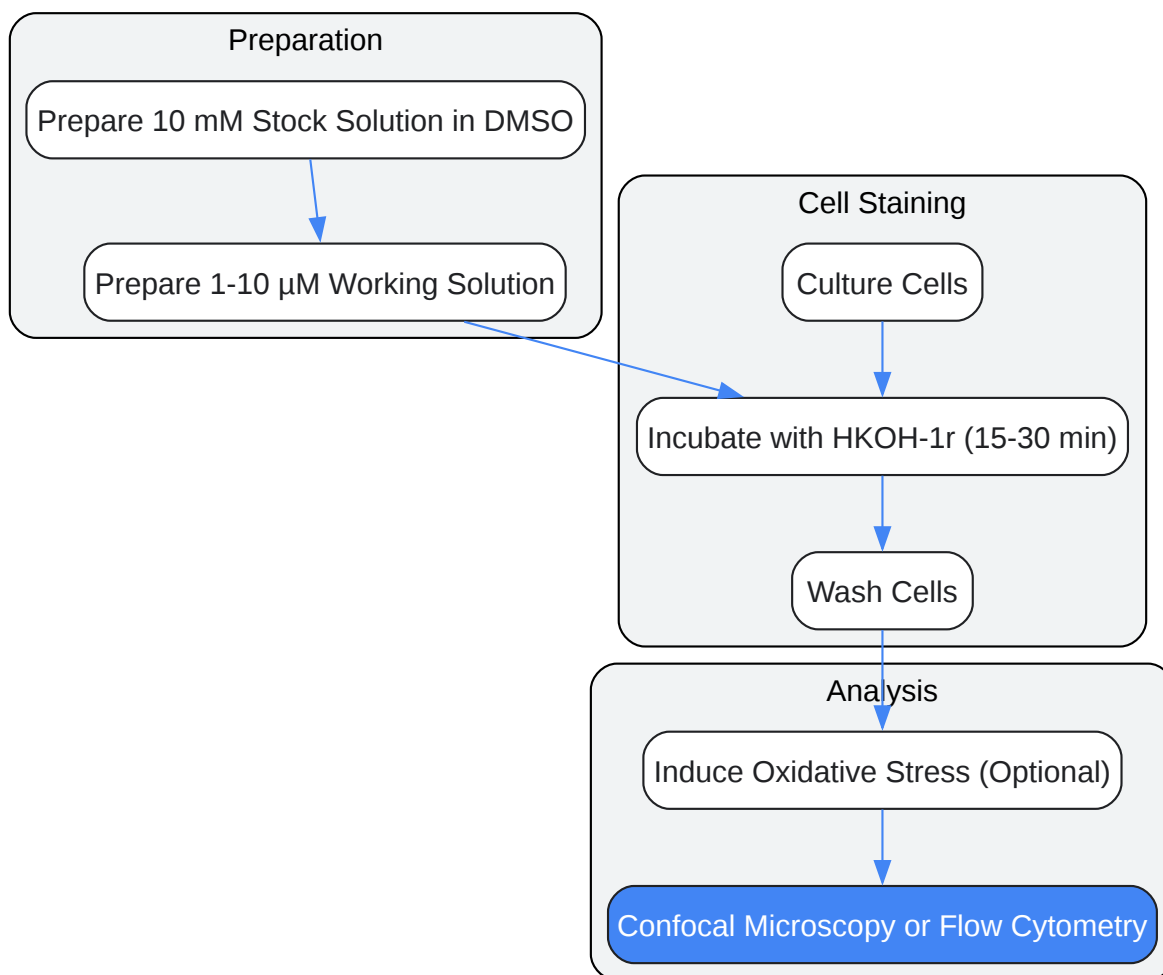
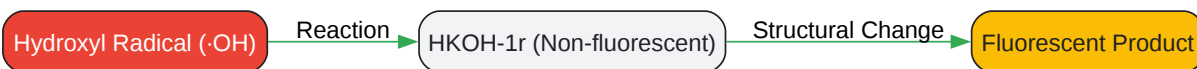
## Physicochemical and Spectroscopic Properties

The **HKOH-1r** probe possesses specific chemical and spectral characteristics that are fundamental to its application in detecting hydroxyl radicals.

Property	Value	Reference
Chemical Formula	C <sub>34</sub> H <sub>25</sub> Cl <sub>2</sub> I <sub>2</sub> NO <sub>11</sub>	[1]
Molecular Weight	948.28 g/mol	[1]
Excitation Maximum (λ <sub>ex</sub> )	~500 nm	[2]
Emission Maximum (λ <sub>em</sub> )	~520 nm	[2]
Appearance	Solid	

## Mechanism of Action

The detection of hydroxyl radicals by **HKOH-1r** is based on a specific chemical reaction that results in a significant increase in fluorescence. While the precise structure of **HKOH-1r** is not publicly disclosed in the reviewed literature, the general mechanism for similar probes involves the interaction of the highly reactive hydroxyl radical with a non-fluorescent probe molecule, leading to a structural transformation that yields a highly fluorescent product. This "turn-on" fluorescence response allows for the sensitive detection of ·OH. For a related probe, HKOH-1, the reaction with ·OH leads to the formation of a larger π-conjugated system, which is responsible for the fluorescence emission.



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## References

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